

Application Notes and Protocols: Preparation of a Standard Solution of Ammonium Paramolybdate Tetrahydrate

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Compound of Interest

Compound Name: *Ammonium paramolybdate tetrahydrate*

Cat. No.: *B7909057*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Ammonium paramolybdate tetrahydrate**, also known as ammonium heptamolybdate tetrahydrate ($(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$), is a white crystalline solid.^{[1][2][3]} It is a key reagent in various scientific and industrial applications. Primarily, it serves as an analytical reagent for the quantitative determination of phosphates, silicates, arsenates, and lead in aqueous solutions.^{[1][4][5]} Its utility extends to cryo-negative staining in electron microscopy, the production of molybdenum metal and ceramics, and as a catalyst in desulfurization processes.^{[1][4][5]} Given its wide range of applications, the accurate preparation of its standard solutions is fundamental for reliable experimental outcomes.

Safety Precautions **Ammonium paramolybdate tetrahydrate** is hazardous and requires careful handling. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.^{[6][7][8][9]}

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile rubber), and safety goggles or a face shield.^{[1][7]}
- **Ventilation:** Handle the solid powder in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust particles.^{[1][7]}

- Handling: Avoid direct contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling the chemical.[1][6]
- Incompatibilities: The compound is incompatible with strong oxidizing agents and strong acids.[4][6]
- First Aid: In case of eye contact, rinse cautiously with water for at least 15 minutes. For skin contact, wash off immediately with plenty of water. If inhaled, move to fresh air. If swallowed, call a poison center or doctor.[6][7][9]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **ammonium paramolybdate tetrahydrate**.

Property	Value	References
Synonyms	Ammonium heptamolybdate tetrahydrate, Molybdic acid ammonium salt tetrahydrate	[4][7][10][11]
Molecular Formula	$(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$	[4][8][10]
Molecular Weight	1235.86 g/mol	[2][4][7][10][11]
Appearance	White to slightly yellowish crystalline powder	[1][2][3]
Solubility in Water	400 g/L at 20°C; 63.5 g/100 cm ³ at 25°C	[3][12]
Solubility in Alcohol	Insoluble	[1][4][5]
pH (5% solution)	5.0 - 5.5	[3]
Density	~2.498 g/cm ³	[2][4][7]

Experimental Protocol: Preparation of a 0.1 M Standard Solution

This protocol provides a detailed method for preparing 100 mL of a 0.1 M standard solution of **ammonium paramolybdate tetrahydrate**.

Materials and Equipment:

- **Ammonium paramolybdate tetrahydrate** $((\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O})$, ACS reagent grade
- Deionized or distilled water
- 100 mL volumetric flask (Class A)
- Analytical balance (readable to 0.0001 g)
- Weighing paper or boat
- Spatula
- Glass funnel
- Beaker (50 mL)
- Wash bottle with deionized water
- Appropriate PPE (lab coat, gloves, safety goggles)

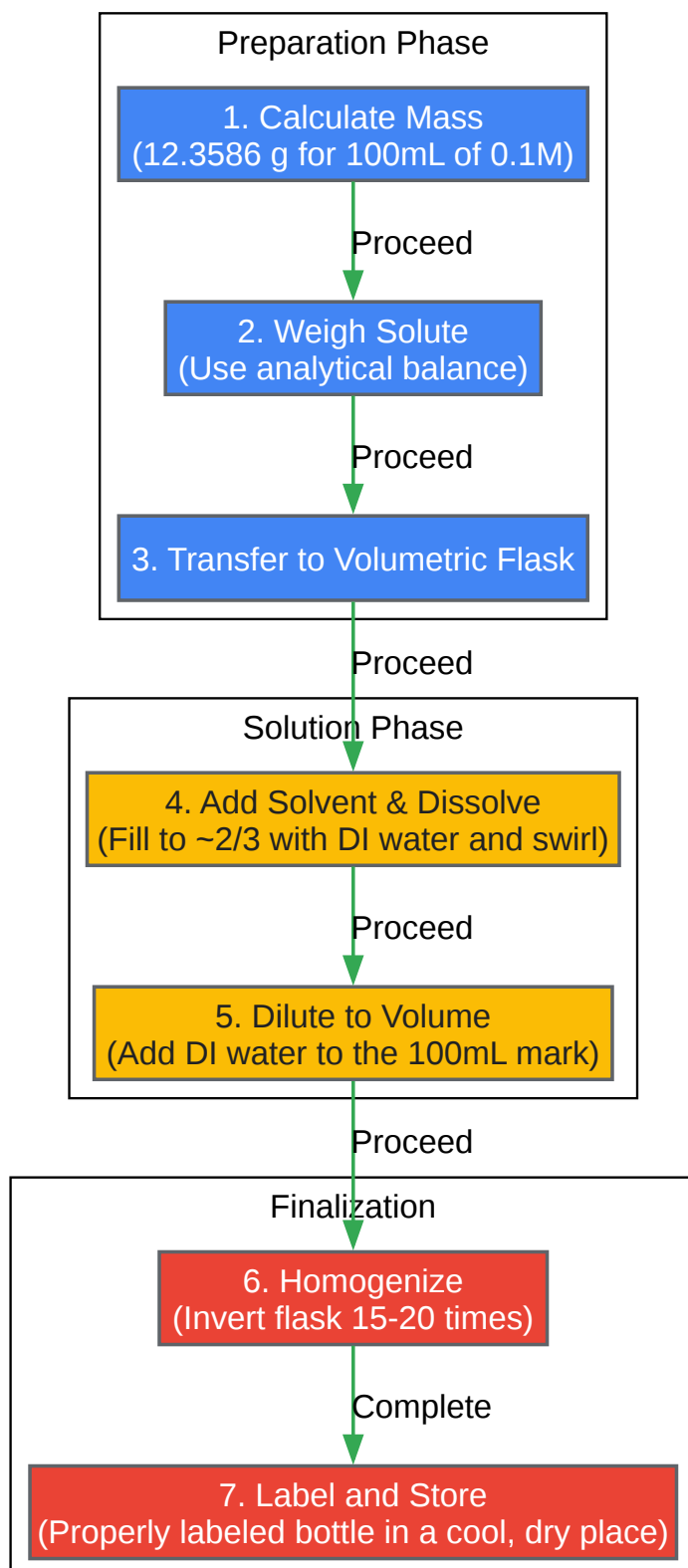
Procedure:

- Calculation of Required Mass:
 - The molecular weight (MW) of $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$ is 1235.86 g/mol .
 - To prepare 100 mL (0.1 L) of a 0.1 M solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 1235.86 \text{ g/mol} = 12.3586 \text{ g}$
- Weighing the Solute:

- Place a clean, dry weighing boat on the analytical balance and tare it.
- Carefully weigh out approximately 12.3586 g of **ammonium paramolybdate tetrahydrate** using a spatula. Record the exact mass.
- Dissolving the Solute:
 - Place a glass funnel into the neck of the 100 mL volumetric flask.
 - Carefully transfer the weighed powder into the flask. Tap the weighing boat and funnel gently to ensure all the powder is transferred.
 - Use a wash bottle to rinse the weighing boat and funnel with small amounts of deionized water, collecting the rinsings in the flask.
 - Add deionized water to the flask until it is about half to two-thirds full.
- Ensuring Complete Dissolution:
 - Stopper the flask and swirl it gently to dissolve the solid. The substance is highly soluble in water.^[1] Continue swirling until no solid particles are visible. Mild heating in a warm water bath can aid dissolution but is often not necessary.
- Dilution to Final Volume:
 - Once the solute is completely dissolved, carefully add deionized water until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.
 - Use a dropper or pipette for the final additions to avoid overshooting the mark.
- Homogenization and Storage:
 - Stopper the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
 - Transfer the prepared standard solution to a clean, properly labeled storage bottle. The label should include the chemical name, concentration, date of preparation, and your initials.

- Store in a cool, dry, and well-ventilated place, away from incompatible materials.[7]

Visualized Workflow



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Caption: Workflow for preparing a standard solution.

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